

Application Notes and Protocols: 4-Phenylpentan-1-ol in Fragrance and Aroma Synthesis

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Compound of Interest

Compound Name: 4-Phenylpentan-1-ol

Cat. No.: B3114134

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These application notes provide a comprehensive overview of the use of **4-Phenylpentan-1-ol** and its closely related isomers in the synthesis of fragrance and aroma compounds. This document details its aroma profile, applications in perfumery, and includes experimental protocols for its synthesis and incorporation into fragrance formulations.

Introduction

4-Phenylpentan-1-ol and its structural isomers are valuable aroma chemicals in the fragrance industry, prized for their complex scent profiles that can add depth and character to a wide range of products. These compounds typically possess floral, green, and woody notes, making them versatile ingredients in fine fragrances, cosmetics, and other scented products. Due to the limited publicly available data specifically for **4-Phenylpentan-1-ol** (CAS 19967-24-9), this document also incorporates information from its closely related and more widely documented isomers, such as 4-methyl-4-phenyl-pentan-1-als and other phenylpentanol derivatives. This compiled data provides a foundational understanding for researchers and developers in the field of fragrance chemistry.

Aroma Profile and Applications

The olfactory characteristics of phenylpentanol derivatives are diverse, ranging from fresh and floral to deep and woody. These compounds are utilized to impart specific scent notes and to act as modifiers that enhance or round out a fragrance composition.

Table 1: Aroma Profile of **4-Phenylpentan-1-ol** and Related Compounds

Compound	Aroma Description	Reference
2,4-Dimethyl-4-phenyl-pentanal	Green, fresh leaves with a woody note.	[1]
4-Methyl-4-(p-methylphenyl)-1-pentanal	Interesting spicy note.	[1]
4-Methyl-4-(p-tert-butylphenyl)-1-pentanal	Green-combative scent with a slightly herbaceous note.	[1]
A related Phenylpentanol derivative	Strong floral smell with a weak balsamic and a strong hyacinth note.	[1]
Other related Phenylpentanol derivatives	Intense lily of the valley fragrance.	[1]
Additional related Phenylpentanol derivatives	Floral, green-fruity smell.	[1]

Table 2: Application and Recommended Usage Levels

Compound/Derivative Class	Application	Recommended Concentration in Fragrance Concentrate	Reference
4-Methyl-4-phenyl-1-pentanal	Fine fragrances, cosmetics (creams, lotions), toiletries (soaps, oral care), household products (detergents, cleaners, fabric softeners).	1% to 50% by weight.	[1]
4-Phenyl-1-butanol	Fragrance formulations.	Up to 0.5%	[2]

Experimental Protocols

The following protocols are generalized from patent literature for the synthesis of phenylpentanol derivatives. Researchers should adapt these methods based on available starting materials and desired final products.

Protocol 1: Synthesis of 4-Methyl-4-phenyl-1-pentanal via Hydroformylation

This protocol describes a general method for the synthesis of a precursor to phenylpentanols.

Objective: To synthesize 4-methyl-4-phenyl-1-pentanal from 3-methyl-3-(p-methylphenyl)-1-butene.

Materials:

- 3-methyl-3-(p-methylphenyl)-1-butene
- $[\text{Rh}(\text{CO})_2\text{Cl}]_2$ (Rhodium carbonyl chloride) or other suitable rhodium catalyst
- Triphenylphosphine
- Carbon monoxide (CO)

- Hydrogen (H₂)
- Solvent (e.g., cyclohexane, methanol, or ethyl acetate)
- High-pressure autoclave with magnetic stirrer

Procedure:

- Charge a 1-liter high-pressure autoclave with 710 g (4.4 mol) of 3-methyl-3-(p-methylphenyl)-1-butene, 42.7 mg of a rhodium catalyst, and 1.42 g of triphenylphosphine.^[1]
- At room temperature, pressurize the autoclave with a 1:1 mixture of CO and H₂ to 100 bar.
- Heat the mixture to 100°C, then increase the pressure to 300 bar with the CO/H₂ mixture.
- Maintain the temperature and pressure for 12 hours with constant stirring.
- Cool the autoclave to room temperature and carefully vent the gases.
- The crude product can be purified by fractional distillation.

Protocol 2: Modification of a Fougère Type Perfume Composition

Objective: To demonstrate the modifying effect of a 4-methyl-4-phenyl-1-pentanal derivative in a classic fragrance type.

Materials:

- Pre-formulated Fougère type perfume base
- 4-Methyl-4-phenyl-1-pentanal derivative
- Dipropylene glycol (DPG) as a solvent/diluent
- Glass beakers and stirring rods
- Perfumer's scale

Procedure:

- Prepare a standard Fougère type perfume composition. A typical composition possesses a fresh-herbaceous character.
- Create a control sample by mixing 90 parts of the Fougère base with 10 parts of dipropylene glycol.
- Create the experimental sample by replacing the 10 parts of dipropylene glycol with 10 parts of the 4-methyl-4-phenyl-1-pentanal derivative, mixed with 80 parts of the Fougère base.
- Allow both compositions to macerate for at least 48 hours in a cool, dark place.
- Evaluate the olfactory properties of both samples on fragrance blotters over time (top, middle, and base notes). The composition containing the phenylpentanal derivative is expected to have a more rounded green fond note with better diffusion and increased fullness.^[1]

Visualizations

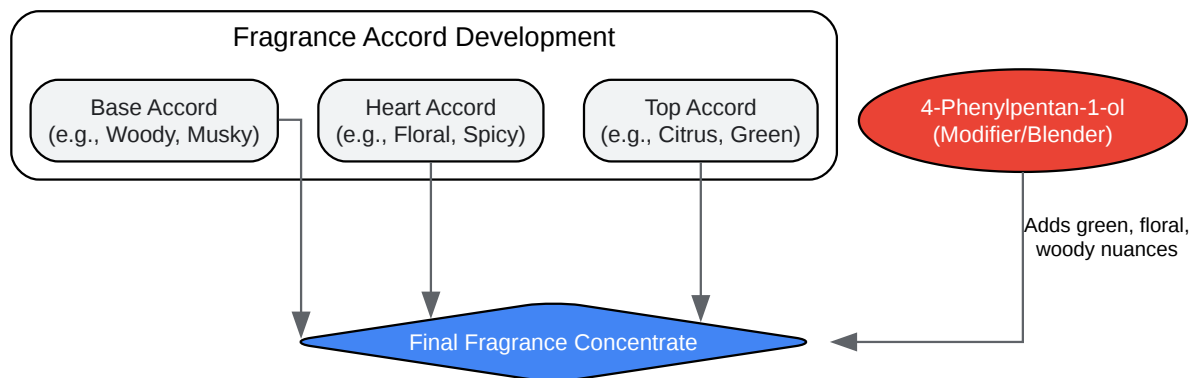
Diagram 1: General Synthesis Workflow for Phenylpentanals



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Caption: A generalized workflow for the synthesis of **4-phenylpentan-1-ol** derivatives.

Diagram 2: Application in Fragrance Formulation



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Caption: Logical relationship of **4-Phenylpentan-1-ol** in a fragrance composition.

Safety and Handling

As with all chemicals, proper safety precautions should be taken when handling **4-Phenylpentan-1-ol** and its derivatives. It is recommended to consult the Safety Data Sheet (SDS) for specific handling and personal protective equipment (PPE) requirements. Standard laboratory practices, including working in a well-ventilated area and wearing gloves and safety glasses, are advised.

Conclusion

4-Phenylpentan-1-ol and its related structures are versatile and valuable components in the palette of the modern perfumer and fragrance chemist. Their complex aroma profiles allow for the creation of novel and sophisticated scent compositions. The provided protocols offer a starting point for the synthesis and application of these compounds, encouraging further research and development in the field of aroma chemistry.

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